

Technical Guide: Physicochemical Properties of 1-Methoxypropan-2-yl Methanesulfonate

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Compound of Interest

Compound Name: 1-Methoxypropan-2-yl
methanesulfonate

Cat. No.: B1361071

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methoxypropan-2-yl methanesulfonate (CAS No. 24590-51-0) is a sulfonate ester of significant interest as a chemical intermediate in various synthetic pathways. Its utility in research and development, particularly in the pharmaceutical and specialty chemical industries, necessitates a thorough understanding of its physicochemical properties. This technical guide provides a comprehensive overview of the known properties of **1-methoxypropan-2-yl methanesulfonate**, including detailed experimental protocols for its synthesis and characterization, presented in a format tailored for scientific professionals.

Chemical Identity and Structure

- IUPAC Name: **1-methoxypropan-2-yl methanesulfonate**
- CAS Number: 24590-51-0
- Molecular Formula: $C_5H_{12}O_4S$ [\[1\]](#)
- Molecular Weight: 168.21 g/mol [\[1\]](#)[\[2\]](#)
- Chemical Structure:

- InChI: InChI=1S/C5H12O4S/c1-5(4-8-2)9-10(3,6)7/h5H,4H2,1-3H3
- InChIKey: OFLUAKABUQZNOY-UHFFFAOYSA-N
- SMILES: CC(COC)OS(=O)(=O)C

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-methoxypropan-2-yl methanesulfonate**.

Property	Value	Source
Molecular Weight	168.211 g/mol	[1]
Density	1.158 g/cm ³	[1]
Boiling Point	264.4 °C at 760 mmHg	[1]
Melting Point	Not available	[1]
Flash Point	113.7 °C	[1]
Vapor Pressure	0.0159 mmHg at 25 °C	[1]
LogP (predicted)	1.07830	[1]
Solubility	No experimental data available. Expected to be soluble in a range of organic solvents.	
Exact Mass	168.04600	[1]
Polar Surface Area (PSA)	60.98 Å ²	[1]

Experimental Protocols

Synthesis of 1-Methoxypropan-2-yl Methanesulfonate

The synthesis of **1-methoxypropan-2-yl methanesulfonate** is typically achieved through the reaction of 1-methoxy-2-propanol with methanesulfonyl chloride in the presence of a non-

nucleophilic base to neutralize the hydrochloric acid byproduct.

Materials:

- 1-Methoxy-2-propanol
- Methanesulfonyl chloride
- Triethylamine (or a similar amine base)
- Dichloromethane (anhydrous)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a stirred solution of 1-methoxy-2-propanol (1.0 equivalent) in anhydrous dichloromethane at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add triethylamine (1.1-1.2 equivalents).
- Slowly add methanesulfonyl chloride (1.05-1.1 equivalents) dropwise to the reaction mixture, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours, or until the reaction is complete as monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Separate the organic layer, and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

- Purify the crude product by vacuum distillation or column chromatography on silica gel to obtain pure **1-methoxypropan-2-yl methanesulfonate**.

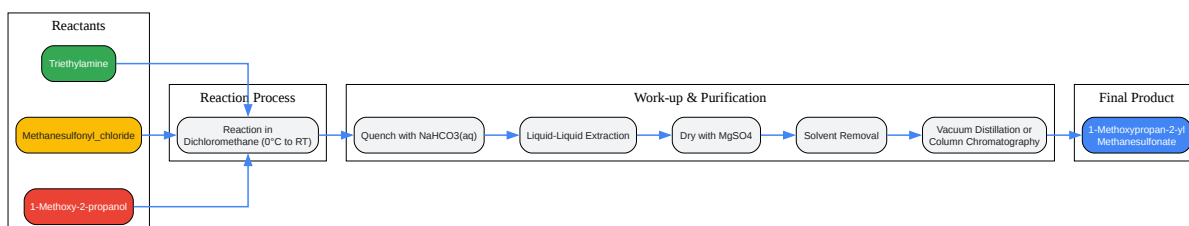
Characterization and Property Determination

Standard analytical techniques are employed to confirm the identity and purity of the synthesized **1-methoxypropan-2-yl methanesulfonate** and to determine its physicochemical properties.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy is utilized to identify the characteristic functional groups, particularly the sulfonate ester group (S=O and S-O stretching vibrations).
- Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the molecule.
- Elemental Analysis: To confirm the elemental composition of the synthesized compound.
- Melting Point Determination: A standard melting point apparatus can be used to determine the melting point of the purified solid. As this value is not currently reported in the literature, this would be a novel determination.
- Solubility Determination: The solubility in various solvents (e.g., water, ethanol, acetone, dichloromethane, hexanes) can be determined by adding known amounts of the solute to a known volume of the solvent at a specific temperature until saturation is reached.

Visualizations

Synthesis Workflow of 1-Methoxypropan-2-yl Methanesulfonate



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